

Best practices for storing and handling G3-C12 peptide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: G3-C12

Cat. No.: B12290637

[Get Quote](#)

G3-C12 Peptide: Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with best practices for storing and handling the **G3-C12** peptide. Below you will find troubleshooting guides and frequently asked questions to ensure the integrity and successful application of this peptide in your experiments.

Storage and Stability

Proper storage of the **G3-C12** peptide is critical to maintain its stability and activity. Both the lyophilized powder and reconstituted solutions have specific storage requirements.

Storage Condition Summary

Form	Storage Temperature	Duration	Key Considerations
Lyophilized Powder	-80°C	2 years	Store sealed and protected from moisture.[1]
-20°C	1 year	Store sealed and protected from moisture.[1]	
Room Temperature	Days to weeks	For short-term use only; avoid exposure to light and moisture. [2][3]	
In Solvent (Reconstituted)	-80°C	6 months	Aliquot to avoid freeze-thaw cycles; store sealed and away from moisture.[1]
-20°C	1 month	Aliquot to avoid freeze-thaw cycles; store sealed and away from moisture.[1]	
4°C (Refrigerated)	Up to 3 weeks	For short-term storage; sterile buffers at pH 5-6 are recommended.[4]	

Experimental Protocols

Reconstitution of **G3-C12** Peptide

This protocol outlines the steps for dissolving lyophilized **G3-C12** peptide to prepare a stock solution.

Materials:

- Lyophilized **G3-C12** peptide vial
- Sterile, high-purity water (H₂O)[1] or an appropriate sterile buffer (pH 5-6)[2][5]
- Sterile, low-protein-binding pipette tips and tubes
- Vortexer or sonicator
- (Optional) 0.22 µm sterile filter

Procedure:

- **Equilibration:** Before opening, allow the vial of lyophilized peptide to warm to room temperature, preferably in a desiccator.[2][6] This prevents condensation and moisture contamination, which can degrade the peptide.[3][4]
- **Solvent Addition:** Carefully add the desired volume of sterile water or buffer to the vial to achieve the target concentration. For example, to create a 1 mM stock solution from 1 mg of peptide, add 0.5685 mL of solvent.[1]
- **Dissolution:** Gently swirl or vortex the vial to dissolve the peptide. If the peptide does not dissolve completely, sonication may be used to aid dissolution.[2][6] Avoid vigorous shaking, which can cause peptide aggregation.[7]
- **Sterilization (Optional but Recommended):** If the reconstituted peptide will be used in a biological assay, it is advisable to filter the solution through a 0.22 µm sterile filter to remove any potential bacterial contamination.[1][5]
- **Aliquoting and Storage:** To prevent degradation from repeated freeze-thaw cycles, divide the stock solution into single-use aliquots.[3][5][6] Store these aliquots at -80°C for up to 6 months or -20°C for up to 1 month.[1]

G3-C12 Peptide Handling Workflow



[Click to download full resolution via product page](#)

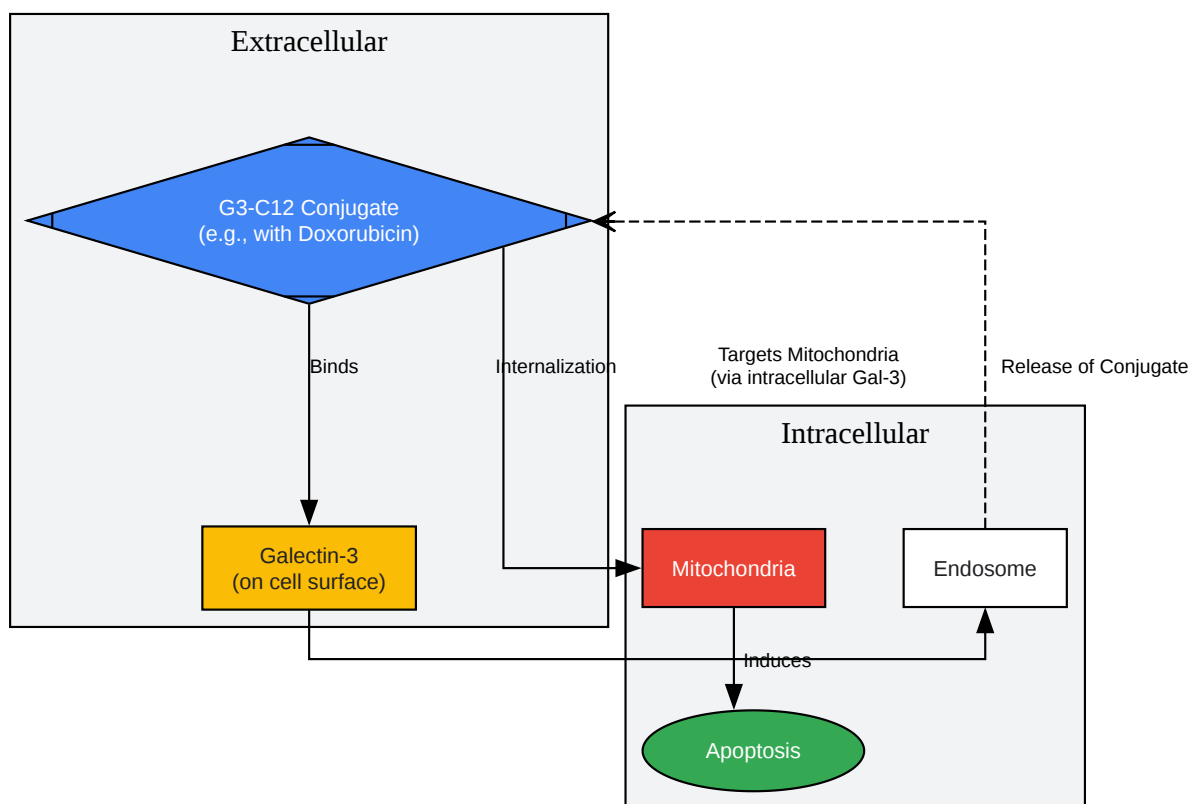
Caption: Workflow for handling and preparing **G3-C12** peptide.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Peptide won't dissolve	- Incorrect solvent- Peptide has aggregated- Insufficient mixing	- G3-C12 is soluble in water.[1] For hydrophobic peptides, a small amount of DMSO or DMF can be tested.[6]- Use sonication to help break up aggregates.[2][6]- Ensure thorough but gentle mixing; avoid vigorous shaking.[7]
Inconsistent experimental results	- Peptide degradation- Inaccurate concentration	- Avoid repeated freeze-thaw cycles by aliquoting the stock solution.[3][5][6]- Ensure the lyophilized peptide was properly stored away from moisture and light.[2][4]- Use a calibrated pipette and ensure the peptide is fully dissolved before use.
Precipitate forms in the solution after freezing	- Poor solubility in the chosen buffer at low temperatures- Repeated freeze-thaw cycles	- Re-dissolve the precipitate by warming the solution and gentle mixing. If the issue persists, consider a different buffer system.- Always aliquot the peptide solution to avoid multiple freeze-thaw cycles.[3][5][6]

Signaling Pathway and Experimental Logic

The **G3-C12** peptide is designed to bind to Galectin-3, a protein often overexpressed on the surface of cancer cells.[8][9] This binding can be leveraged for targeted drug delivery.



[Click to download full resolution via product page](#)

Caption: Targeted drug delivery pathway using **G3-C12** peptide.

Frequently Asked Questions (FAQs)

Q1: What is the sequence of the **G3-C12** peptide? A1: The amino acid sequence for **G3-C12** is Ala-Asn-Thr-Pro-Cys-Gly-Pro-Tyr-Thr-His-Asp-Cys-Pro-Val-Lys-Arg (ANTPCGPYTHDCPVKR).
[1]

Q2: What is the primary application of the **G3-C12** peptide? A2: **G3-C12** is a Galectin-3 binding peptide used in research for its anticancer activity, primarily for targeting drug delivery to cancer cells that overexpress Galectin-3.[1][8]

Q3: Why is it important to avoid repeated freeze-thaw cycles? A3: Repeated freezing and thawing can degrade the peptide, leading to a loss of biological activity and inconsistent experimental results.[3][4][5] Aliquoting the stock solution into single-use vials is the best practice to avoid this.[5]

Q4: What safety precautions should I take when handling **G3-C12**? A4: As with all peptides whose toxicological properties have not been fully investigated, standard laboratory procedures should be followed.[2] This includes wearing suitable protective clothing, gloves, and avoiding inhalation of the powder.[2]

Q5: Can I store the reconstituted **G3-C12** peptide in the refrigerator? A5: Short-term storage in a refrigerator at 4°C is possible for up to three weeks.[4] However, for longer-term storage and to ensure stability, storing aliquots at -20°C or -80°C is highly recommended.[1][2]

Q6: My peptide contains cysteine (Cys). Are there any special considerations? A6: Yes, the **G3-C12** sequence contains two cysteine residues. Peptides with Cys, Met, or Trp are susceptible to oxidation.[3][5] It is recommended to use oxygen-free solvents for reconstitution and to minimize exposure to air by resealing the vial tightly, preferably under an inert gas like argon or nitrogen.[5][6]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. NIBSC - Peptide Storage [nibsc.org]
- 3. peptidesciences.com [peptidesciences.com]
- 4. corepeptides.com [corepeptides.com]
- 5. genscript.com [genscript.com]
- 6. documents.thermofisher.com [documents.thermofisher.com]
- 7. jpt.com [jpt.com]

- 8. G3-C12 Peptide Reverses Galectin-3 from Foe to Friend for Active Targeting Cancer Treatment - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Targeting prostate carcinoma by G3-C12 peptide conjugated N-(2-hydroxypropyl)methacrylamide copolymers - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Best practices for storing and handling G3-C12 peptide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12290637#best-practices-for-storing-and-handling-g3-c12-peptide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com